

# BAY-8002: A Comparative Guide to Cross-Species Reactivity in Cancer Cell Lines

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## Compound of Interest

Compound Name: BAY-8002

Cat. No.: B15612208

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This guide provides a comprehensive comparison of the cross-species reactivity of **BAY-8002**, a potent Monocarboxylate Transporter 1 (MCT1) inhibitor, in human, mouse, and rat cell lines. Its performance is compared with other notable MCT1 inhibitors, AZD3965 and AR-C155858, supported by experimental data to inform preclinical research and development.

## Introduction to BAY-8002 and MCT1 Inhibition

**BAY-8002** is a selective and orally active inhibitor of Monocarboxylate Transporter 1 (MCT1), a key protein in cancer cell metabolism.<sup>[1]</sup> MCT1 facilitates the transport of lactate and other monocarboxylates across the cell membrane, playing a crucial role in maintaining cellular pH and providing metabolic fuel for cancer cells. By inhibiting MCT1, **BAY-8002** disrupts these processes, leading to intracellular lactate accumulation, acidification, and ultimately, the inhibition of cancer cell growth. This makes MCT1 an attractive target for cancer therapy. **BAY-8002** also demonstrates inhibitory activity against MCT2 but not MCT4.

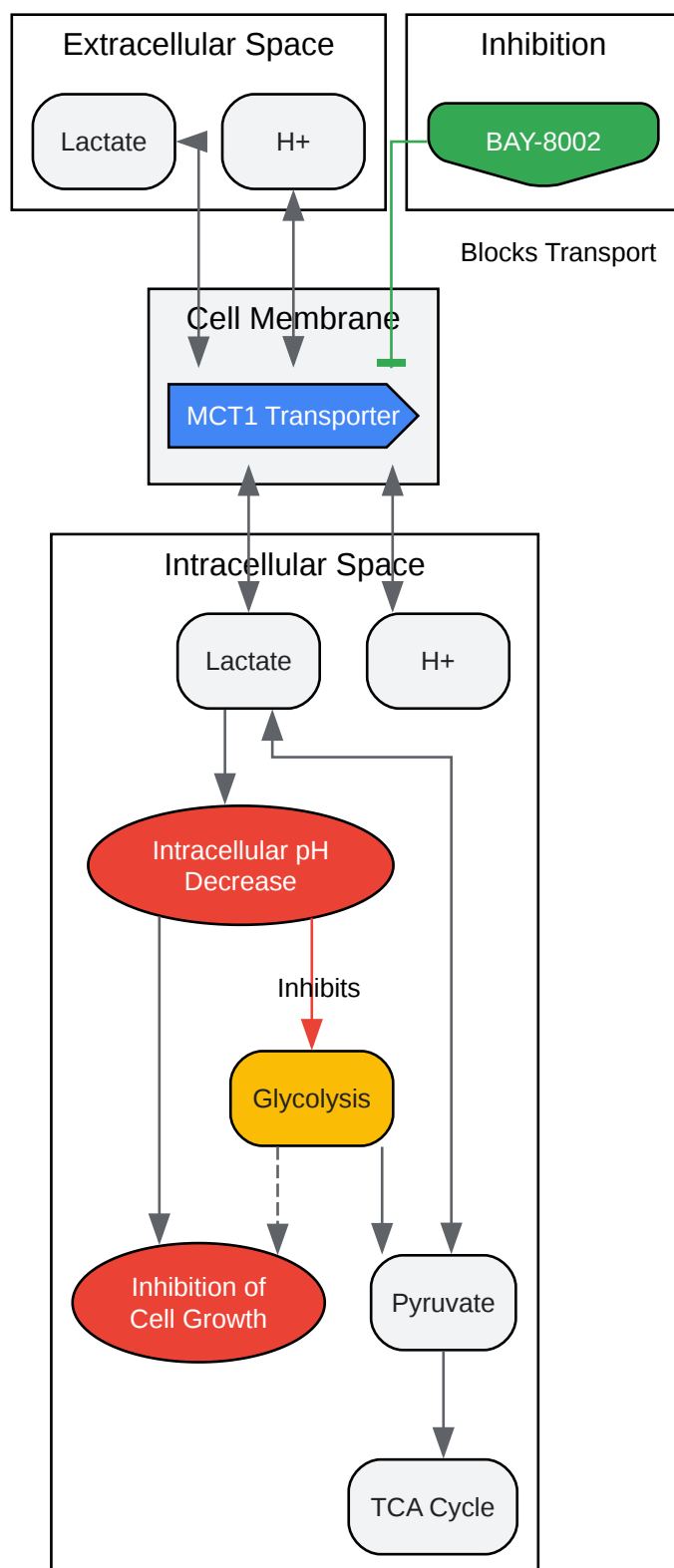
## Comparative Analysis of MCT1 Inhibitors

The following table summarizes the in vitro potency of **BAY-8002** and two alternative MCT1 inhibitors, AZD3965 and AR-C155858, across human, mouse, and rat cell lines. This data, derived from lactate uptake and other functional assays, highlights the cross-species reactivity of these compounds.

| Compound   | Target(s)                     | Species                             | Cell Line     | Assay Type                        | Potency (IC50/Ki) | Reference    |
|------------|-------------------------------|-------------------------------------|---------------|-----------------------------------|-------------------|--------------|
| BAY-8002   | MCT1, MCT2                    | Human                               | DLD-1         | [ <sup>14</sup> C]-Lactate Uptake | IC50: ~8 nM       | [2]          |
| Mouse      | 4T1                           | [ <sup>14</sup> C]-Lactate Uptake   | IC50: ~12 nM  | [2]                               |                   |              |
| Rat        | C6                            | [ <sup>14</sup> C]-L-Lactate Uptake | IC50: ~3 nM   | [2]                               |                   |              |
| AZD3965    | MCT1, MCT2                    | Human                               | Raji          | Lactate Efflux                    | IC50: 5.12 nM     | [3]          |
| Mouse      | 4T1                           | Cell Growth                         | IC50: 22.2 nM | [4]                               |                   |              |
| Rat        | INS-1 (expressing human MCT1) | Lactate Uptake (BCECF)              | -             | [3]                               |                   |              |
| AR-C155858 | MCT1, MCT2                    | Human                               | -             | -                                 | Ki: ~2.3 nM       | [5][6][7][8] |
| Mouse      | 4T1                           | L-Lactate Uptake                    | IC50: 25.0 nM | [9]                               |                   |              |
| Rat        | Erythrocytes                  | Lactate Transport                   | Ki: 2.3 nM    | [5][9]                            |                   |              |

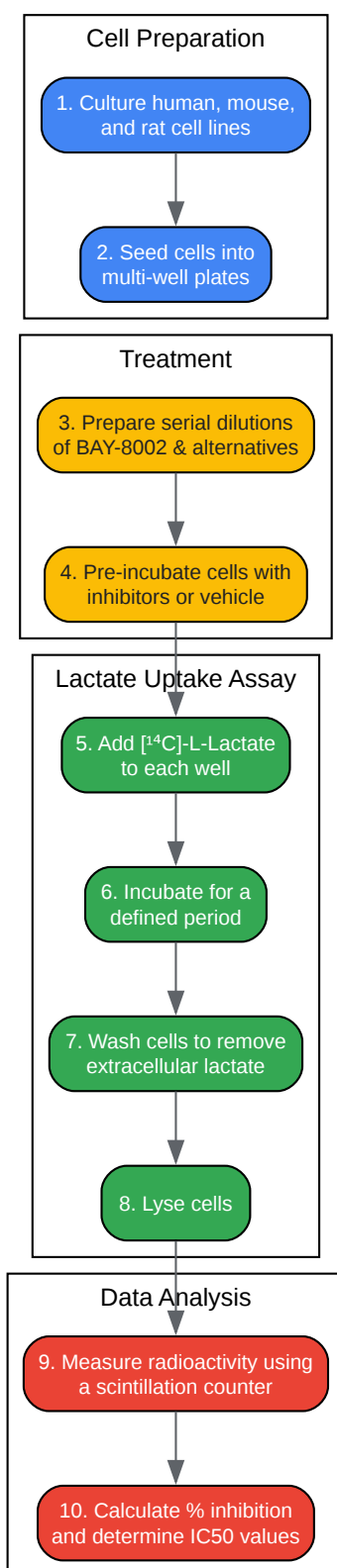
## Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and experimental procedures, the following diagrams are provided in Graphviz DOT language.



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Caption: Signaling pathway of MCT1-mediated lactate transport and its inhibition by **BAY-8002**.



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